

"2-(2-Thienyl)-1,3-dioxolane" chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2-(2-Thienyl)-1,3-dioxolane

Cat. No.: B1273942

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An In-depth Technical Guide to 2-(2-Thienyl)-1,3-dioxolane

This technical guide provides a comprehensive overview of **2-(2-Thienyl)-1,3-dioxolane**, a heterocyclic compound of significant interest to researchers, scientists, and professionals in drug development. This document details its chemical identity, properties, synthesis, and applications, with a focus on its role as a versatile intermediate in organic synthesis.

Chemical Structure and IUPAC Name

IUPAC Name: 2-(thiophen-2-yl)-1,3-dioxolane[1][2]

Synonyms: 2-(1,3-Dioxolan-2-yl)thiophene[2][3]

Chemical Structure:

The molecule consists of a five-membered thiophene ring linked at its 2-position to the 2-position of a 1,3-dioxolane ring. The 1,3-dioxolane ring is a five-membered saturated heterocycle containing two oxygen atoms at positions 1 and 3.

Image of the chemical structure of 2-(2-Thienyl)-1,3-dioxolane would be placed here in a full document.

Physicochemical Properties

The quantitative properties of **2-(2-Thienyl)-1,3-dioxolane** are summarized in the table below, providing a valuable reference for experimental design and characterization.

| Property | Value |
|-------------------|--|
| CAS Number | 58268-08-9[1][2][3] |
| Molecular Formula | C ₇ H ₈ O ₂ S[2][3] |
| Molecular Weight | 156.2 g/mol [2][3] |
| Appearance | Colorless to light yellow/orange clear liquid[3] |
| Boiling Point | 111 °C at 15 mmHg[3] |
| Density | 1.25 g/cm ³ [3] |
| Refractive Index | n _{20D} 1.55[3] |
| Purity | ≥ 97% (GC)[3] |

Applications in Research and Development

2-(2-Thienyl)-1,3-dioxolane is a versatile building block with applications spanning several scientific domains:

- **Organic Synthesis:** It serves as a crucial intermediate for creating more complex molecules, particularly in the agrochemical and fine chemical industries.[3] Its primary function is as a protecting group for the formyl group of 2-thiophenecarboxaldehyde. Dioxolanes are stable under basic and nucleophilic conditions, allowing for chemical transformations on other parts of a molecule, and can be readily removed under mild acidic conditions.[4][5]
- **Pharmaceutical Development:** The compound is a valuable precursor in the synthesis of bioactive molecules and pharmaceuticals.[3][6] Its structural motifs are explored for creating drugs targeting various conditions, including neurological disorders.[3]
- **Materials Science:** It is utilized in the development of advanced materials such as conductive polymers and organic electronics.[1][3] The thiophene moiety is a common component in organic semiconductor research.

Experimental Protocol: Synthesis

The synthesis of **2-(2-Thienyl)-1,3-dioxolane** is typically achieved via the acid-catalyzed acetalization of 2-thiophenecarboxaldehyde with ethylene glycol.^[7] The reaction equilibrium is driven towards the product by the removal of water, often using a Dean-Stark apparatus.

Reaction:



Materials:

- 2-Thiophenecarboxaldehyde
- Ethylene glycol (1.1 - 1.5 equivalents)
- p-Toluenesulfonic acid monohydrate (p-TSA, 0.1 - 1 mol%)
- Toluene (or other suitable solvent for azeotropic water removal)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Solvent for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

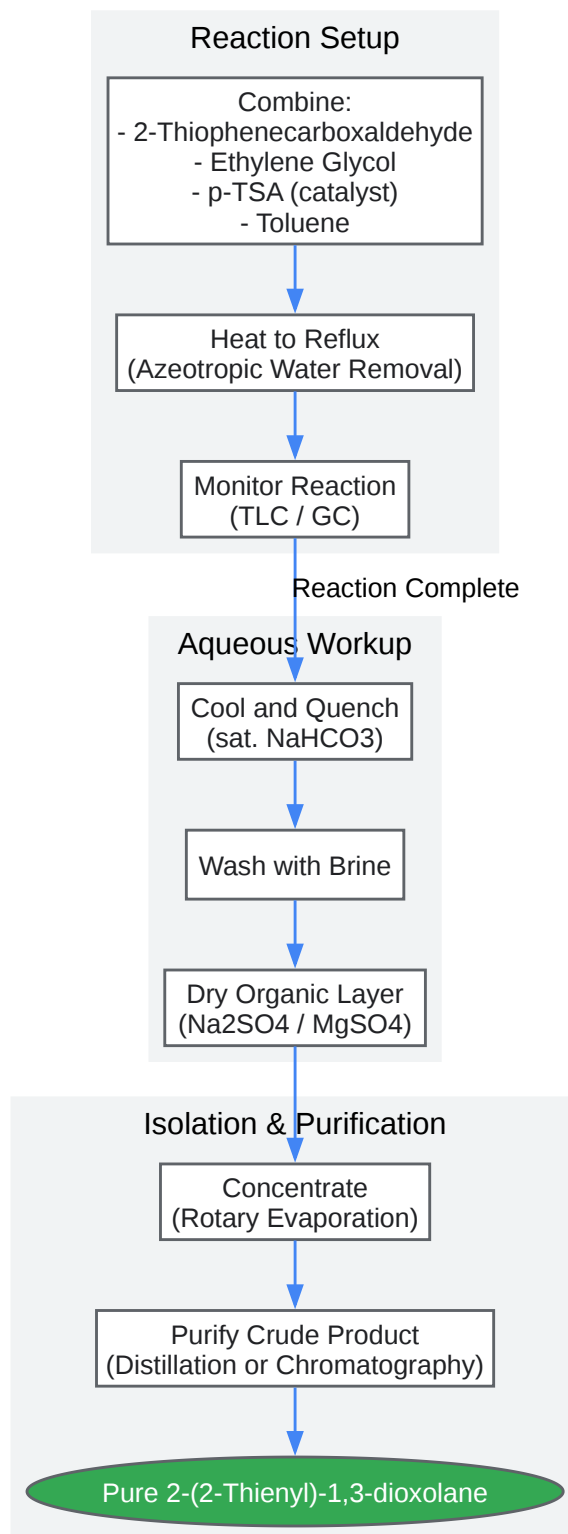
- To a round-bottom flask equipped with a magnetic stirrer and a Dean-Stark apparatus connected to a condenser, add 2-thiophenecarboxaldehyde and toluene.
- Add ethylene glycol (1.2 eq.) and a catalytic amount of p-toluenesulfonic acid monohydrate (0.5 mol%).
- Heat the mixture to reflux. The formation of water will be observable in the side-arm of the Dean-Stark trap.

- Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting aldehyde is consumed.
- Once the reaction is complete, cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with a saturated solution of sodium bicarbonate to quench the acid catalyst, followed by a wash with brine.
- Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the organic solution under reduced pressure to yield the crude product.
- The crude product can be purified by distillation under reduced pressure or by column chromatography on silica gel to afford the pure **2-(2-Thienyl)-1,3-dioxolane**.^[8]

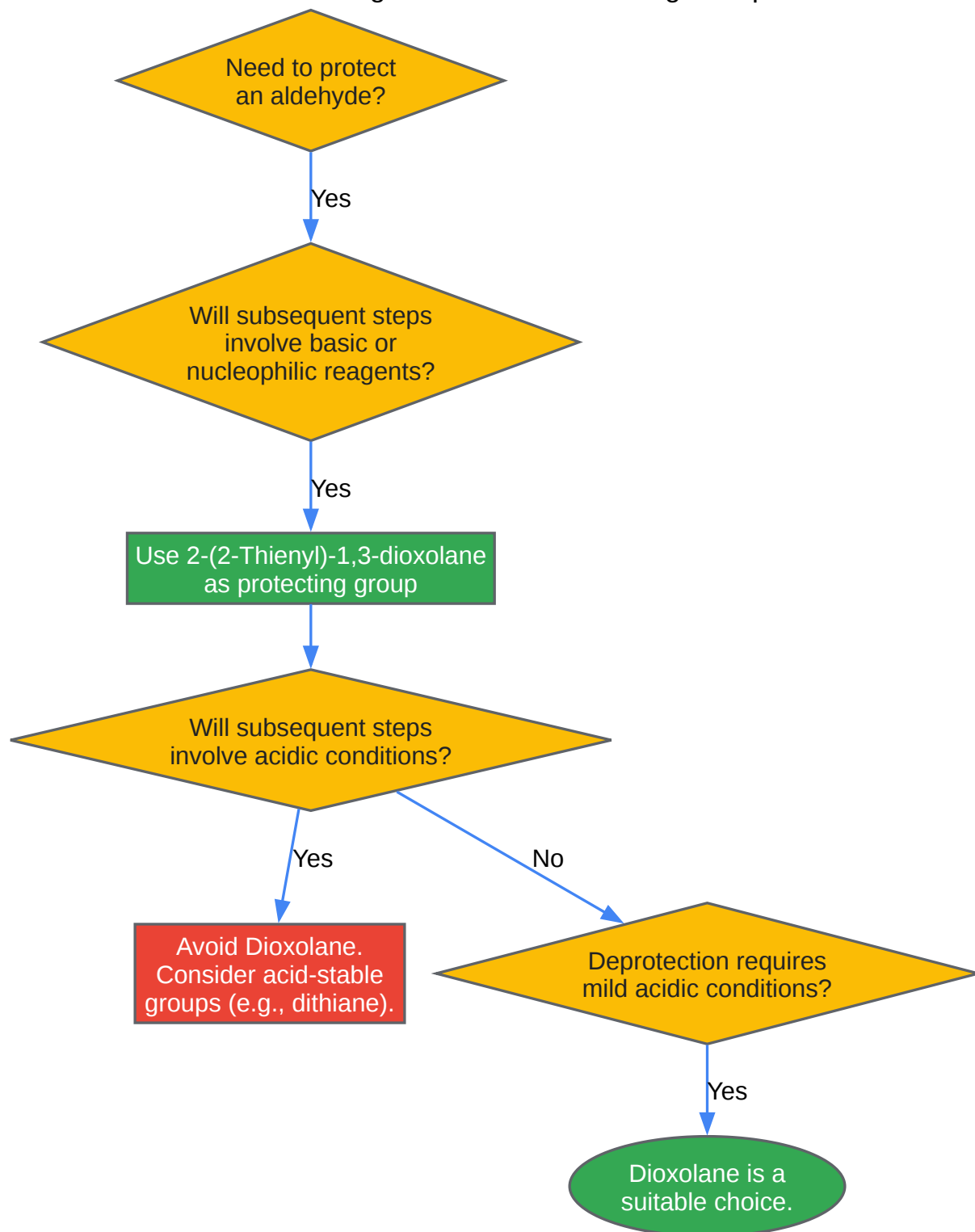
Logical Workflow and Diagrams

The following diagrams illustrate key logical processes relevant to the synthesis and use of **2-(2-Thienyl)-1,3-dioxolane**.

Synthesis and Purification Workflow

[Click to download full resolution via product page](#)Caption: Synthesis and Purification Workflow for **2-(2-Thienyl)-1,3-dioxolane**.

Decision Logic for Use as Protecting Group

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